

3-Octyl Acetate: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: 3-Octyl acetate

Cat. No.: B1582175

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **3-Octyl acetate**, a key fragrance and flavor ingredient. It covers its chemical identity, physical and chemical properties, synthesis, applications, and safety information.

Chemical Identity

CAS Number: 4864-61-3[1][2][3][4][5][6]

Chemical Formula: C₁₀H₂₀O₂[1][2][3][4]

Molecular Weight: 172.26 g/mol [1][4][5][6][7]

Synonyms:[1][2][4][5]

Synonym

3-Octanol acetate

octan-3-yl acetate

1-Ethylhexyl acetate

Acetic acid, 1-ethylhexyl ester

Amyl ethyl carbonyl acetate

amylethylcarbonyl acetate

oct-3-yl ethanoate

octane, 3-acetoxy-

3-octanol, acetate

FEMA 3583

Physicochemical Properties

The following table summarizes the key physical and chemical properties of **3-Octyl acetate**.

Property	Value
Physical State	Colorless liquid[2][7]
Odor	Complex aroma with floral (rose, jasmine), fruity (apple-lemon, peach), and herbal notes[2][3]
Boiling Point	99 °C at 18 mmHg[3][6][8][9]
Melting Point	-65.75 °C (estimate)[3][6]
Density	0.86 g/mL at 25 °C[3][6][8][9]
Refractive Index	n _{20/D} 1.415[3][6][8][9]
Flash Point	69 °C (156.2 °F) - closed cup[1][8]
Solubility	Insoluble in water; soluble in organic solvents like alcohol and fixed oils[2][7]
Vapor Pressure	0.4324 hPa @ 20°C; 0.6429 hPa @ 25°C[4]

Synthesis of 3-Octyl Acetate

3-Octyl acetate is typically synthesized via the Fischer esterification of 3-octanol with acetic acid or acetic anhydride.[3] This reaction involves the acid-catalyzed condensation of an alcohol and a carboxylic acid.

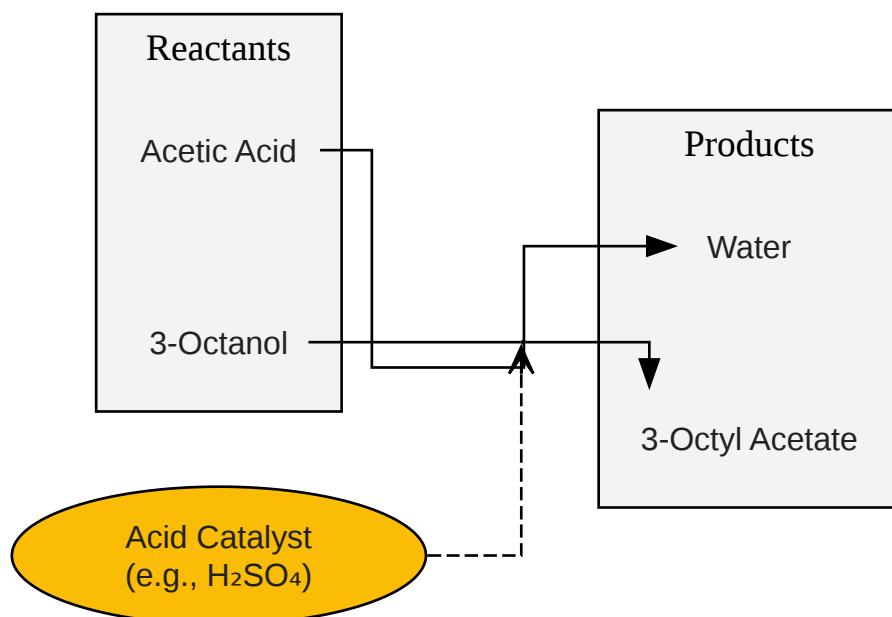
General Experimental Protocol: Fischer Esterification

The following is a general protocol for the synthesis of an octyl acetate, based on the principles of Fischer esterification.[10][11]

- **Reaction Setup:** In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, combine 3-octanol and a slight excess of glacial acetic acid.
- **Catalyst Addition:** Add a catalytic amount of a strong acid, such as sulfuric acid or p-toluenesulfonic acid.
- **Reflux:** Heat the reaction mixture to reflux for several hours. The reaction progress can be monitored by techniques such as thin-layer chromatography (TLC) or gas chromatography

(GC).

- **Work-up:** After the reaction is complete, cool the mixture to room temperature. Transfer the mixture to a separatory funnel and wash sequentially with water, a saturated sodium bicarbonate solution (to neutralize the acid catalyst), and brine.
- **Drying and Purification:** Dry the organic layer over an anhydrous drying agent (e.g., sodium sulfate or magnesium sulfate). Filter to remove the drying agent and concentrate the solution under reduced pressure to obtain the crude **3-octyl acetate**.
- **Purification:** The crude product can be further purified by fractional distillation under reduced pressure to yield high-purity **3-octyl acetate**.



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Fischer Esterification of 3-Octanol

Applications

3-Octyl acetate is primarily used in the following industries:

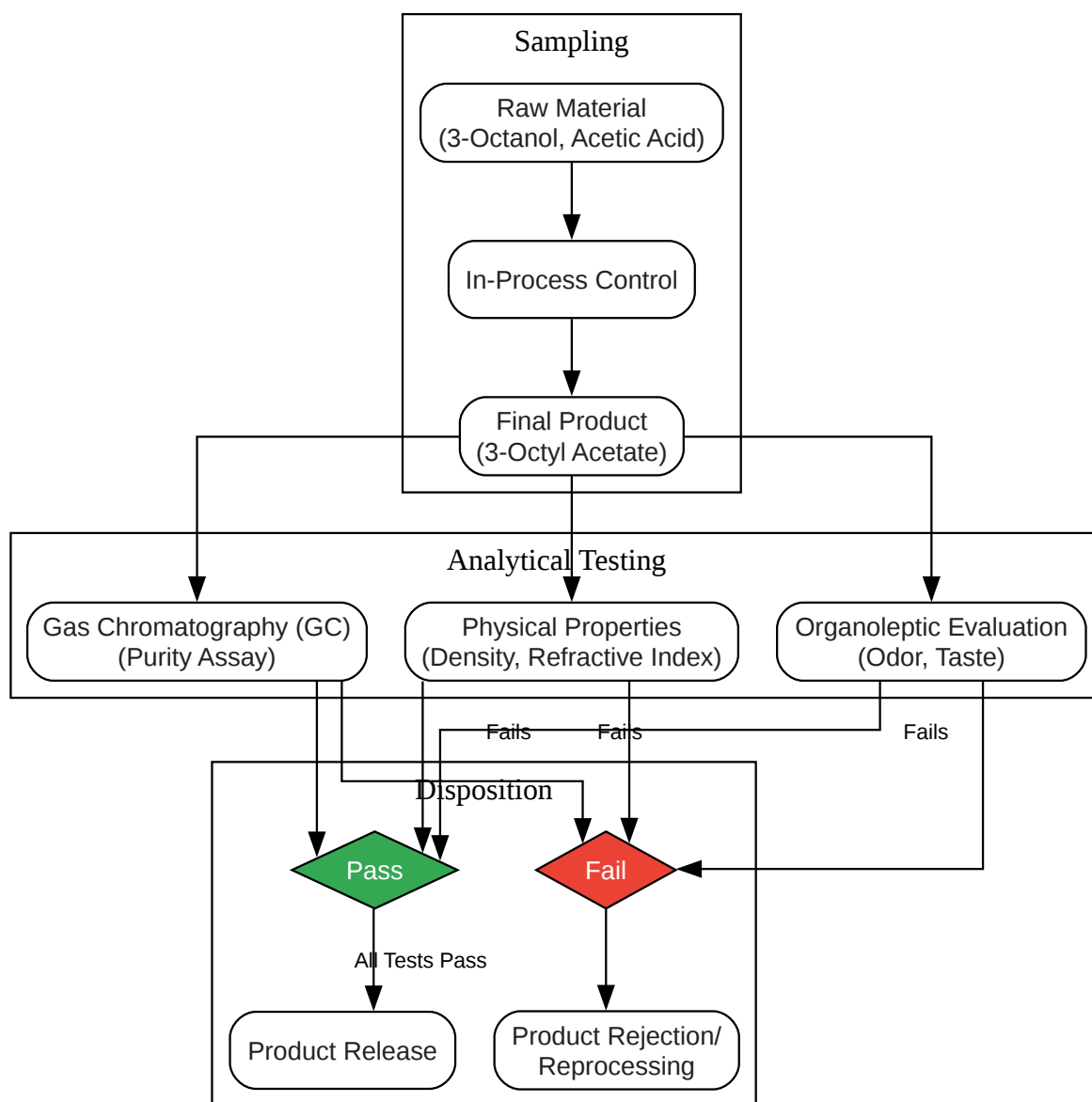
- **Fragrance Industry:** It is a versatile ingredient used in perfumes, colognes, soaps, lotions, and other personal care products.^{[2][12]} It imparts fresh floral and fruity notes, often

described as having hints of rose, jasmine, apple, and lemon.[2][3] It is also used as a modifier in floral-herbaceous and minty fragrance types.[3]

- **Flavor Industry:** Due to its pleasant fruity and sweet taste profile, it is used as a flavoring agent in foods, beverages, and confectionery.[2][12]
- **Solvent:** It can act as a solvent for certain industrial applications, including for nitrocellulose, oils, and some resins.[12]
- **Chemical Intermediate:** It serves as a precursor in the synthesis of other chemical compounds.[12]

Quality Control Workflow

The quality of **3-Octyl acetate** is crucial for its application in the fragrance and flavor industries. A typical quality control workflow is outlined below.



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Quality Control Workflow for 3-Octyl Acetate

Safety Information

- Hazard Classification: **3-Octyl acetate** is classified as a combustible liquid.[8] It can cause skin and eye irritation.[8][13]
- Handling: Use in a well-ventilated area and wear appropriate personal protective equipment (PPE), including gloves and safety glasses.[2][13] Avoid contact with skin and eyes, and inhalation of vapors.[2]
- Storage: Store in a cool, dry, well-ventilated place away from heat, sparks, and open flames.[2][14] Keep containers tightly closed.
- First Aid: In case of eye contact, rinse immediately with plenty of water.[13][14] In case of skin contact, wash off with soap and plenty of water.[13][14] If inhaled, move to fresh air.[13] If swallowed, rinse mouth with water.[13] Seek medical attention if symptoms persist.[13]

For detailed safety information, refer to the Safety Data Sheet (SDS) provided by the supplier.
[2][13][14][15]

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